

Spectroscopic Characterization of 2-(2-thienyl)azetidine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 2-(2-Thienyl)azetidine
Hydrochloride

Cat. No.: B11915578

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Introduction

In the landscape of modern medicinal chemistry and drug development, the structural elucidation of novel heterocyclic compounds is of paramount importance. Among these, molecules incorporating both azetidine and thiophene moieties are of significant interest due to the unique pharmacological properties often associated with these rings. Azetidine rings can impart conformational rigidity and act as proline bioisosteres, while the thiophene ring is a common scaffold in many approved drugs.

This technical guide provides an in-depth analysis of the expected spectroscopic data for **2-(2-thienyl)azetidine hydrochloride**. As a hydrochloride salt, the azetidine nitrogen is protonated, which significantly influences the spectroscopic features. This document is intended for researchers, scientists, and drug development professionals, offering not just a list of predicted data but also the underlying principles and practical methodologies for its acquisition and interpretation. The protocols described herein are designed to be self-validating, ensuring a high degree of confidence in the structural assignment.

Chemical Structure

The structure of **2-(2-thienyl)azetidine hydrochloride** is presented below. The numbering conventions used in the subsequent spectroscopic analysis are also indicated.

Figure 1: Chemical structure of **2-(2-thienyl)azetidine hydrochloride** with atom numbering for spectroscopic assignment.

I. Proton Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

¹H NMR spectroscopy is a powerful technique for determining the structure of organic molecules by providing information about the chemical environment, connectivity, and stereochemistry of protons.

Predicted ¹H NMR Spectrum

The predicted ¹H NMR spectrum of **2-(2-thienyl)azetidine hydrochloride** in a solvent such as DMSO-d₆ would exhibit distinct signals for the protons of the thiophene ring and the azetidine ring. The protonation of the azetidine nitrogen to form the azetidinium ion will cause the adjacent protons to shift downfield due to the electron-withdrawing effect of the positive charge.

Table 1: Predicted ¹H NMR Data for **2-(2-thienyl)azetidine Hydrochloride**

Proton(s)	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3', H-4', H-5'	7.0 - 7.8	m	-
H-2	5.0 - 5.5	t	~8-10
H-4a, H-4b	3.8 - 4.3	m	-
H-3a, H-3b	2.5 - 3.0	m	-
N-H	9.0 - 11.0	br s	-

- Thiophene Protons (H-3', H-4', H-5'): These aromatic protons will appear in the downfield region, typically between 7.0 and 7.8 ppm, as a complex multiplet.[\[1\]](#)[\[2\]](#)

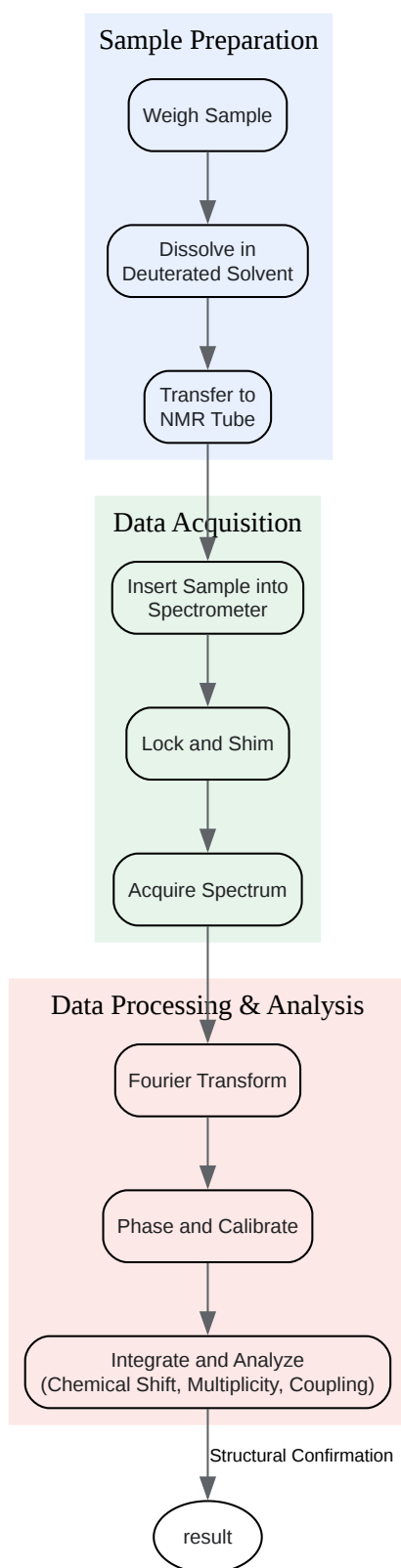
- **Azetidine H-2 Proton:** This proton is at a chiral center and adjacent to both the thiophene ring and the protonated nitrogen. This will result in a significant downfield shift, predicted to be in the range of 5.0 - 5.5 ppm. It is expected to appear as a triplet due to coupling with the two H-3 protons.
- **Azetidine H-4 Protons:** These diastereotopic protons are adjacent to the protonated nitrogen and will be shifted downfield, likely appearing as a multiplet in the 3.8 - 4.3 ppm range.
- **Azetidine H-3 Protons:** These diastereotopic protons are further from the nitrogen and will appear as a multiplet in the 2.5 - 3.0 ppm range.
- **N-H Protons:** The protons on the positively charged nitrogen will be significantly deshielded and will appear as a broad singlet in the 9.0 - 11.0 ppm region. Its broadness is due to rapid exchange and quadrupolar coupling with the nitrogen atom.

Experimental Protocol for ^1H NMR Spectroscopy

- **Sample Preparation:**
 - Accurately weigh approximately 5-10 mg of **2-(2-thienyl)azetidine hydrochloride**.
 - Dissolve the sample in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , D $_2$ O, or CD $_3$ OD) in a clean, dry NMR tube.
 - Add a small amount of a reference standard, such as tetramethylsilane (TMS), if not already present in the solvent.
- **Instrument Setup:**
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
- **Data Acquisition:**

- Acquire the ^1H NMR spectrum using appropriate parameters (e.g., pulse angle, acquisition time, relaxation delay).
- Typically, 16 to 64 scans are sufficient for a sample of this concentration.
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decay (FID).
 - Phase the resulting spectrum.
 - Calibrate the chemical shift scale using the reference standard (TMS at 0.00 ppm).
 - Integrate the signals to determine the relative number of protons for each resonance.

^1H NMR Analysis Workflow



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Caption: Workflow for ^1H NMR analysis.

II. Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy provides information about the carbon framework of a molecule. Each unique carbon atom in a molecule gives a distinct signal.

Predicted ^{13}C NMR Spectrum

The predicted broadband proton-decoupled ^{13}C NMR spectrum of **2-(2-thienyl)azetidine hydrochloride** will show six distinct signals corresponding to the six unique carbon atoms in the molecule.

Table 2: Predicted ^{13}C NMR Data for **2-(2-thienyl)azetidine Hydrochloride**

Carbon(s)	Predicted Chemical Shift (δ , ppm)
C-2'	140 - 145
C-3', C-4', C-5'	125 - 130
C-2	60 - 65
C-4	50 - 55
C-3	30 - 35

- **Thiophene Carbons:** The carbon atom attached to the azetidine ring (C-2') will be the most downfield of the thiophene carbons, appearing around 140-145 ppm.[3][4] The other three thiophene carbons (C-3', C-4', C-5') will resonate in the 125-130 ppm range.[3][5]
- **Azetidine Carbons:** The C-2 carbon, being adjacent to both the thiophene ring and the protonated nitrogen, will be the most downfield of the azetidine carbons, expected in the 60-65 ppm region. The C-4 carbon, also adjacent to the nitrogen, will be in the 50-55 ppm range.[6] The C-3 carbon will be the most upfield, resonating around 30-35 ppm.[6]

Experimental Protocol for ^{13}C NMR Spectroscopy

- **Sample Preparation:**

- Use the same sample prepared for ^1H NMR spectroscopy. A slightly higher concentration (20-50 mg) may be beneficial due to the lower natural abundance of ^{13}C .
- Instrument Setup:
 - Use the same locked and shimmed sample.
 - Tune the probe for ^{13}C frequency.
- Data Acquisition:
 - Acquire a broadband proton-decoupled ^{13}C NMR spectrum.
 - A larger number of scans (e.g., 1024 or more) is typically required compared to ^1H NMR due to the lower sensitivity of the ^{13}C nucleus.
 - Techniques like DEPT (Distortionless Enhancement by Polarization Transfer) can be used to differentiate between CH , CH_2 , and CH_3 groups.
- Data Processing:
 - Apply a Fourier transform to the FID.
 - Phase the spectrum.
 - Calibrate the chemical shift scale using the solvent signal as a secondary reference (e.g., DMSO-d_6 at 39.52 ppm).

III. Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Spectrum

The IR spectrum of **2-(2-thienyl)azetidine hydrochloride** will show characteristic absorption bands corresponding to the various functional groups and structural features.

Table 3: Predicted IR Absorption Bands for **2-(2-thienyl)azetidine Hydrochloride**

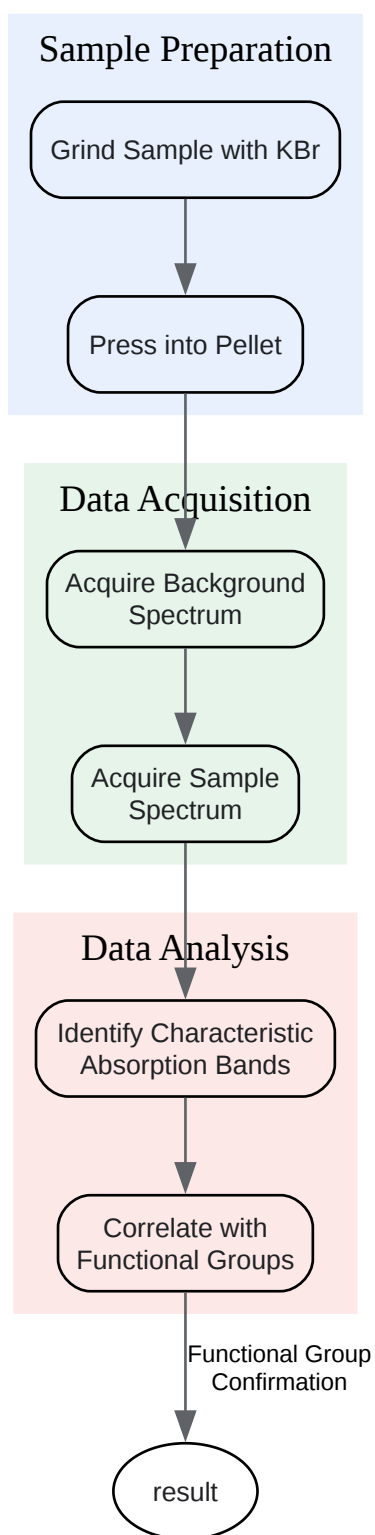
Functional Group	Predicted Absorption Range (cm ⁻¹)	Description
N-H Stretch	2700 - 3100	Broad, strong absorption due to the azetidinium N-H bond.
Aromatic C-H Stretch	3050 - 3150	Sharp, medium absorptions from the thiophene ring. [7] [8]
Aliphatic C-H Stretch	2850 - 3000	Medium absorptions from the azetidine ring.
C=C Stretch (Thiophene)	1400 - 1600	Multiple medium to weak bands. [9]
C-N Stretch	1100 - 1250	Medium absorption.
C-S Stretch	650 - 800	Weak to medium absorption. [10]
Thiophene C-H Bending	700 - 900	Strong out-of-plane bending bands. [7]

Experimental Protocol for IR Spectroscopy

- Sample Preparation (KBr Pellet Method):
 - Thoroughly grind a small amount (~1-2 mg) of the sample with ~100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle.
 - Place the mixture into a pellet press and apply pressure to form a transparent or translucent pellet.
- Instrument Setup:
 - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
 - Ensure the sample compartment is closed.
- Data Acquisition:

- Acquire a background spectrum of the empty sample compartment.
- Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing:
 - The software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
 - Label the significant peaks.

IR Analysis Workflow



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Caption: Workflow for IR analysis.

IV. Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight and elemental composition of a compound.

Predicted Mass Spectrum

Using a soft ionization technique like Electrospray Ionization (ESI) in positive ion mode, the expected mass spectrum of **2-(2-thienyl)azetidine hydrochloride** will prominently feature the molecular ion of the free base, protonated to give the $[M+H]^+$ ion.

- Molecular Formula of Free Base: C_8H_9NS
- Exact Mass of Free Base: 151.0456
- Expected $[M+H]^+$ ion: m/z 152.0534

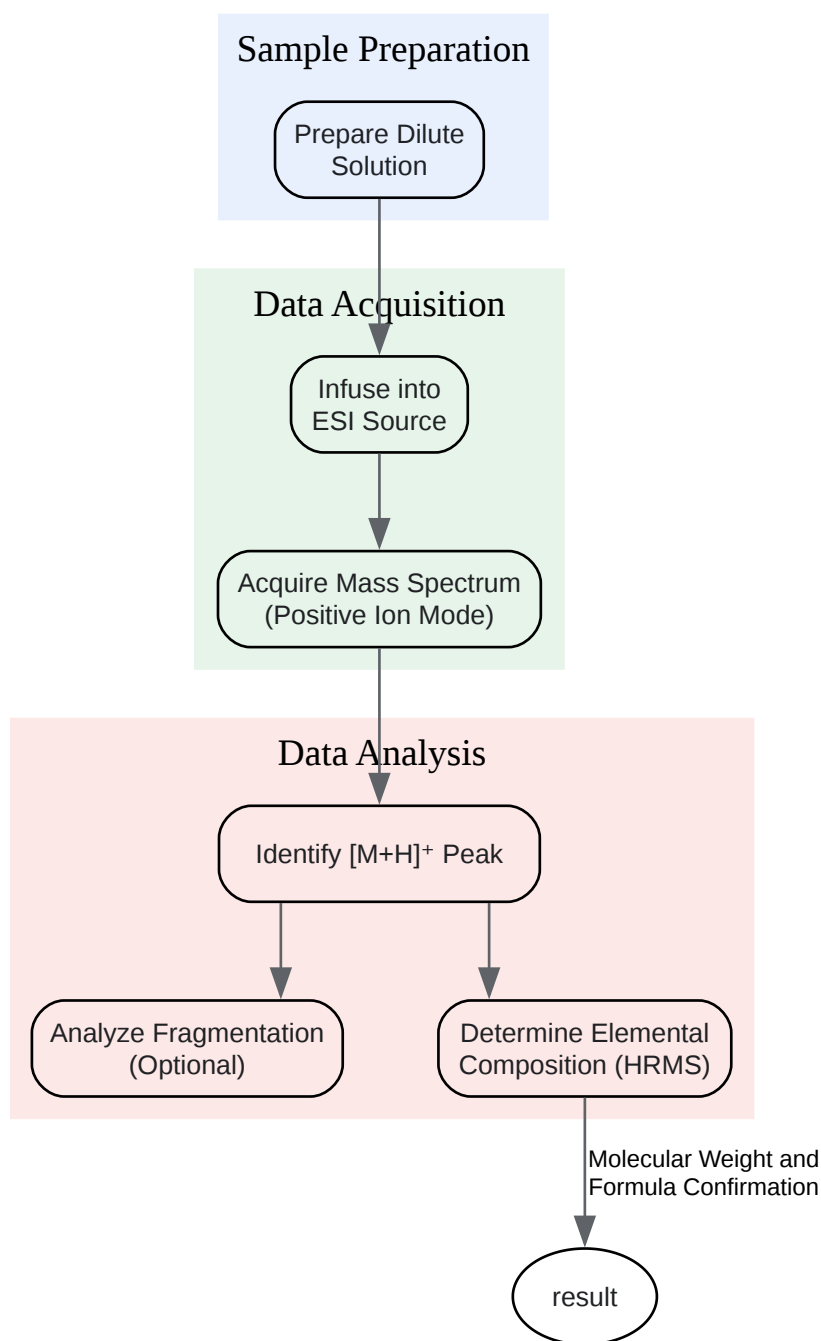
Fragmentation of the molecular ion may occur, with potential losses of small neutral molecules. A common fragmentation pathway for 2-substituted thiophenes involves the cleavage of the substituent.

Experimental Protocol for Mass Spectrometry (ESI-MS)

- Sample Preparation:
 - Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent such as methanol or acetonitrile/water.
- Instrument Setup:
 - Set the ESI source parameters (e.g., capillary voltage, cone voltage, desolvation gas flow, and temperature) to optimal values for the compound.
 - Operate the mass analyzer in positive ion mode.
- Data Acquisition:
 - Infuse the sample solution into the ESI source at a constant flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).

- Acquire the mass spectrum over an appropriate m/z range (e.g., 50-500).
- For high-resolution mass spectrometry (HRMS), use a high-resolution analyzer such as a time-of-flight (TOF) or Orbitrap to obtain an accurate mass measurement.[\[11\]](#)
- Data Processing:
 - Analyze the resulting mass spectrum to identify the molecular ion peak.
 - If HRMS data is acquired, use the accurate mass to determine the elemental composition and confirm the molecular formula.

Mass Spectrometry Analysis Workflow



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Caption: Workflow for mass spectrometry analysis.

V. Integrated Spectroscopic Data Analysis

The definitive structural confirmation of **2-(2-thienyl)azetidine hydrochloride** is achieved through the synergistic interpretation of all spectroscopic data.

- Mass Spectrometry confirms the molecular weight and elemental composition.
- IR Spectroscopy identifies the key functional groups, particularly the azetidinium N-H and the thiophene ring.
- ^{13}C NMR Spectroscopy confirms the number of unique carbon atoms and their chemical environments.
- ^1H NMR Spectroscopy provides the most detailed structural information, including the number of different types of protons, their chemical environments, and their connectivity through spin-spin coupling.

The combination of these techniques provides a self-validating system for the unambiguous structural elucidation of **2-(2-thienyl)azetidine hydrochloride**.

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